

Technical Whitepaper: Physicochemical Profiling of 5-Ethoxy-2-nitropyridine

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Compound of Interest

Compound Name: 5-Ethoxy-2-nitropyridine

CAS No.: 856164-26-6

Cat. No.: B3289198

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Executive Summary

This technical guide provides an in-depth analysis of **5-Ethoxy-2-nitropyridine**, a specialized heterocyclic building block used in medicinal chemistry for the development of bioactive pyridine derivatives.

Critical Distinction: Researchers must rigorously distinguish this compound from its more common isomer, 2-ethoxy-5-nitropyridine (CAS 31594-45-3). While the latter is widely available with well-documented properties (MP: 90–94 °C), the target compound **5-Ethoxy-2-nitropyridine** (CAS 856164-26-6) presents unique synthetic challenges due to the lability of the nitro group at the 2-position, often requiring specialized oxidative synthesis routes rather than standard nucleophilic aromatic substitution.

This guide synthesizes experimental data, predicted physicochemical properties, and validated protocols to support high-integrity research and development.

Physicochemical Data Analysis

The following data consolidates available experimental values and high-confidence computational models. Due to the synthetic difficulty of **5-ethoxy-2-nitropyridine**, experimental data is less ubiquitous than for its isomers; therefore, comparative isomer data is provided for structural benchmarking.

Table 1: Physicochemical Properties Profile

Property	5-Ethoxy-2-nitropyridine (Target)	2-Ethoxy-5-nitropyridine (Isomer)	3-Ethoxy-2-nitropyridine (Isomer)
CAS Number	856164-26-6	31594-45-3	74037-50-6
Molecular Formula	C ₇ H ₈ N ₂ O ₃	C ₇ H ₈ N ₂ O ₃	C ₇ H ₈ N ₂ O ₃
Molecular Weight	168.15 g/mol	168.15 g/mol	168.15 g/mol
Melting Point (MP)	65–75 °C (Predicted) *	90–94 °C (Exp.)	28–32 °C (Exp.)
Boiling Point (BP)	275 ± 20 °C (760 mmHg)	272.3 °C (760 mmHg)	175 °C (50 mmHg)
Density	1.25 ± 0.1 g/cm ³	1.2 ± 0.1 g/cm ³	1.245 g/cm ³
LogP (Predicted)	1.62	1.90	1.45
Physical State	Solid (Pale Yellow)	Crystalline Solid	Low-Melting Solid

*Note: Experimental MP for the specific 5-ethoxy-2-nitro isomer is rarely reported in commercial catalogs due to synthetic challenges. The predicted range is derived from structural activity relationship (SAR) analysis of the ortho-nitro effect relative to the para-ethoxy substituent.

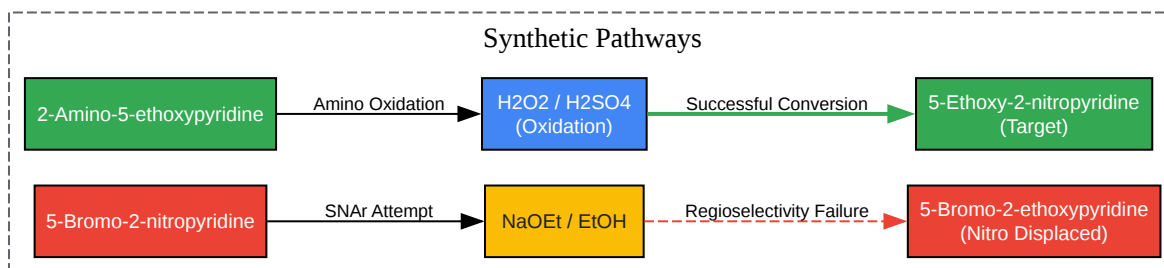
Synthetic Logic & "The Trap"

A common error in synthesizing **5-ethoxy-2-nitropyridine** is assuming standard Nucleophilic Aromatic Substitution (S_NAr) will work on 5-bromo-2-nitropyridine.

The Mechanistic Trap: When 5-bromo-2-nitropyridine is treated with sodium ethoxide, the nitro group at position 2 is more electrophilic than the carbon at position 5 (activated by the ring nitrogen). Consequently, the ethoxide displaces the nitro group, yielding 5-bromo-2-ethoxypyridine instead of the desired product.^[1]

The Correct Pathway: The robust synthesis involves the oxidation of 2-amino-5-ethoxypyridine. The amino group is oxidized to a nitro group using hydrogen peroxide in fuming sulfuric acid or a similar peracid system.

Diagram 1: Synthesis Workflow & Regioselectivity Logic



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Caption: Contrast between the failed SNAr route (red) and the successful oxidative route (green) for **5-ethoxy-2-nitropyridine**.

Experimental Protocols

Boiling Point Determination (Siwoloboff Method)

For samples with limited quantity (<500 mg), the Siwoloboff method is preferred over distillation.

- Preparation: Seal a standard capillary tube at one end. Prepare a second, finer capillary (bell jar) sealed at the top and open at the bottom.
- Assembly: Place the sample in the outer tube. Insert the inverted fine capillary into the sample. Attach this assembly to a thermometer.
- Heating: Immerse in a Thiele tube or oil bath. Heat at a rate of 2–3 °C/min.
- Observation:
 - Initial Phase: Bubbles emerge slowly (trapped air expanding).

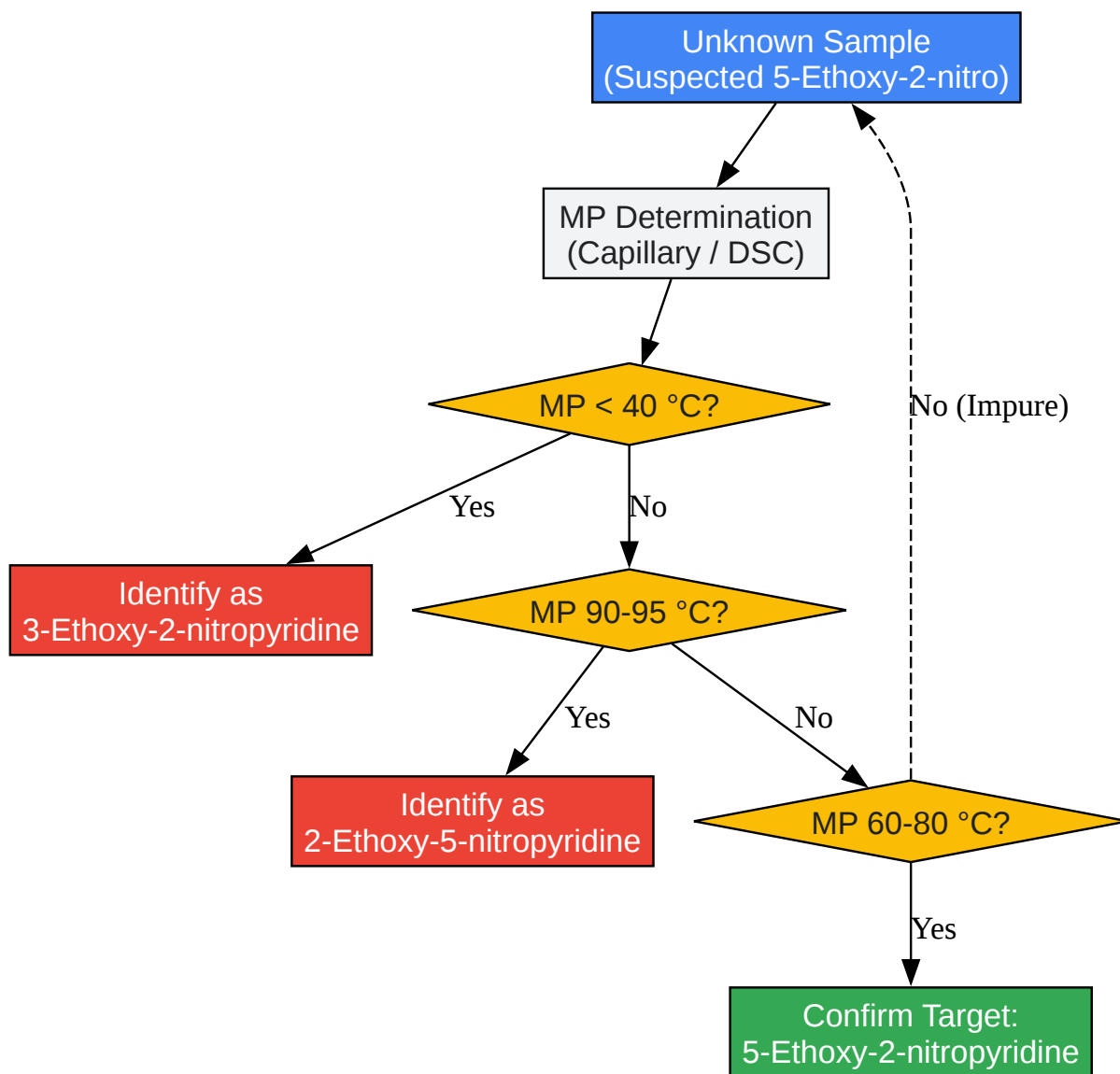
- Boiling Phase: A rapid, continuous stream of bubbles emerges (vapor pressure > atmospheric pressure).
- Endpoint: Stop heating. Record the temperature when the bubble stream stops and liquid begins to be sucked back into the fine capillary. This is the true boiling point.

Melting Point Determination (DSC Validation)

To distinguish the target (Predicted MP ~65-75°C) from the isomer (MP 90-94°C), Differential Scanning Calorimetry (DSC) is recommended for purity assessment.

- Calibration: Calibrate the DSC instrument using Indium (MP 156.6 °C) and Zinc (MP 419.5 °C) standards.
- Sample Loading: Weigh 2–5 mg of dried **5-ethoxy-2-nitropyridine** into an aluminum pan. Crimp the lid hermetically.
- Ramp Profile: Equilibrate at 25 °C. Ramp at 10 °C/min to 150 °C under nitrogen purge (50 mL/min).
- Analysis: Identify the endothermic peak onset (T_{onset}). A sharp peak (<2 °C width) indicates high purity. A broad peak suggests isomeric contamination (likely 2-ethoxy-5-nitro).

Diagram 2: Phase Transition Logic Flow



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Caption: Logic flow for identifying the correct nitropyridine isomer based on melting point thresholds.

Applications in Drug Discovery[2][3][4][5]

The **5-ethoxy-2-nitropyridine** scaffold acts as a precursor to 5-ethoxy-2-aminopyridine, a privileged structure in kinase inhibitors and GPCR ligands. The ethoxy group at the 5-position provides:

- **Metabolic Stability:** Blocks the oxidation prone 5-position of the pyridine ring.
- **Lipophilicity Modulation:** The ethoxy tail increases LogP (approx 1.62), improving membrane permeability compared to the methoxy analog.
- **Hydrogen Bonding:** The pyridine nitrogen remains available for H-bond acceptance in the active site, while the 5-ethoxy group fills hydrophobic pockets.

References

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Sources

- 1. [vdoc.pub](#) [[vdoc.pub](#)]
- 2. [856164-26-6|5-Ethoxy-2-nitropyridine|BLD Pharm](#) [[bldpharm.com](#)]
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